

An In-depth Technical Guide to Antibacterial Agent 117 and its Analogues

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antibacterial agent 117

Cat. No.: B349406

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Abstract

This technical guide provides a comprehensive overview of "**Antibacterial agent 117**," a triazole derivative identified as a promising inhibitor of *Rickettsia prowazekii* methionine aminopeptidase 1 (RpMetAP1). This document collates available data on its mechanism of action, quantitative inhibitory activity, and the biological activities of its structural analogues. Detailed experimental methodologies for key assays are provided, along with visualizations of the enzymatic pathway and experimental workflows to support further research and development in this area.

Core Compound: Antibacterial Agent 117

"**Antibacterial agent 117**" is the common designation for the chemical compound 3-[(2-chlorobenzyl)sulfanyl]-1H-1,2,4-triazole. It has been identified as an inhibitor of methionine aminopeptidase 1 (MetAP1) from the pathogenic bacterium *Rickettsia prowazekii*, the causative agent of epidemic typhus.

Chemical Structure:

- IUPAC Name: 3-[(2-chlorobenzyl)sulfanyl]-1H-1,2,4-triazole
- CAS Number: 341944-06-7

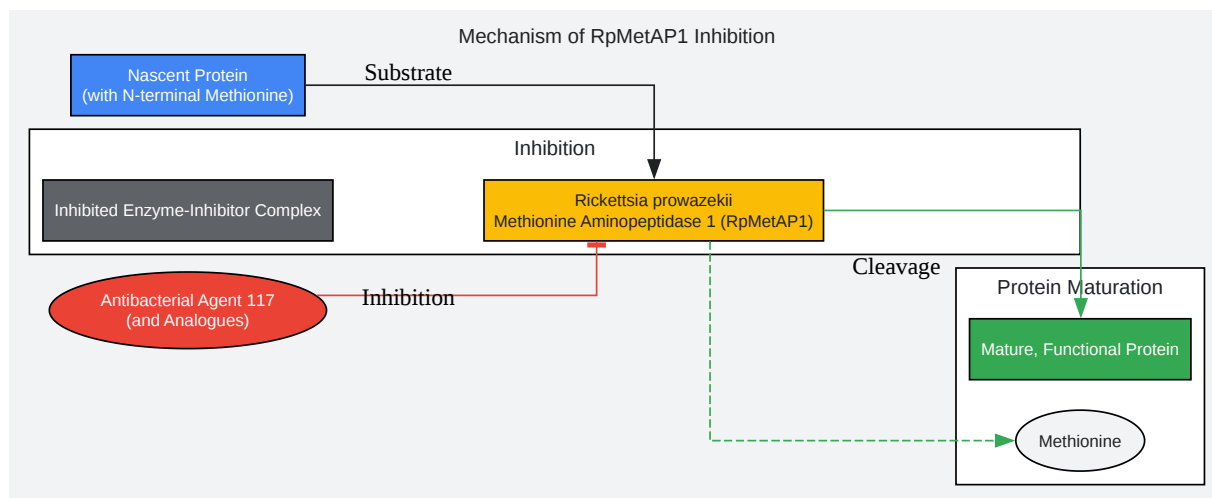
- Molecular Formula: $C_9H_8ClN_3S$
- Molecular Weight: 241.70 g/mol

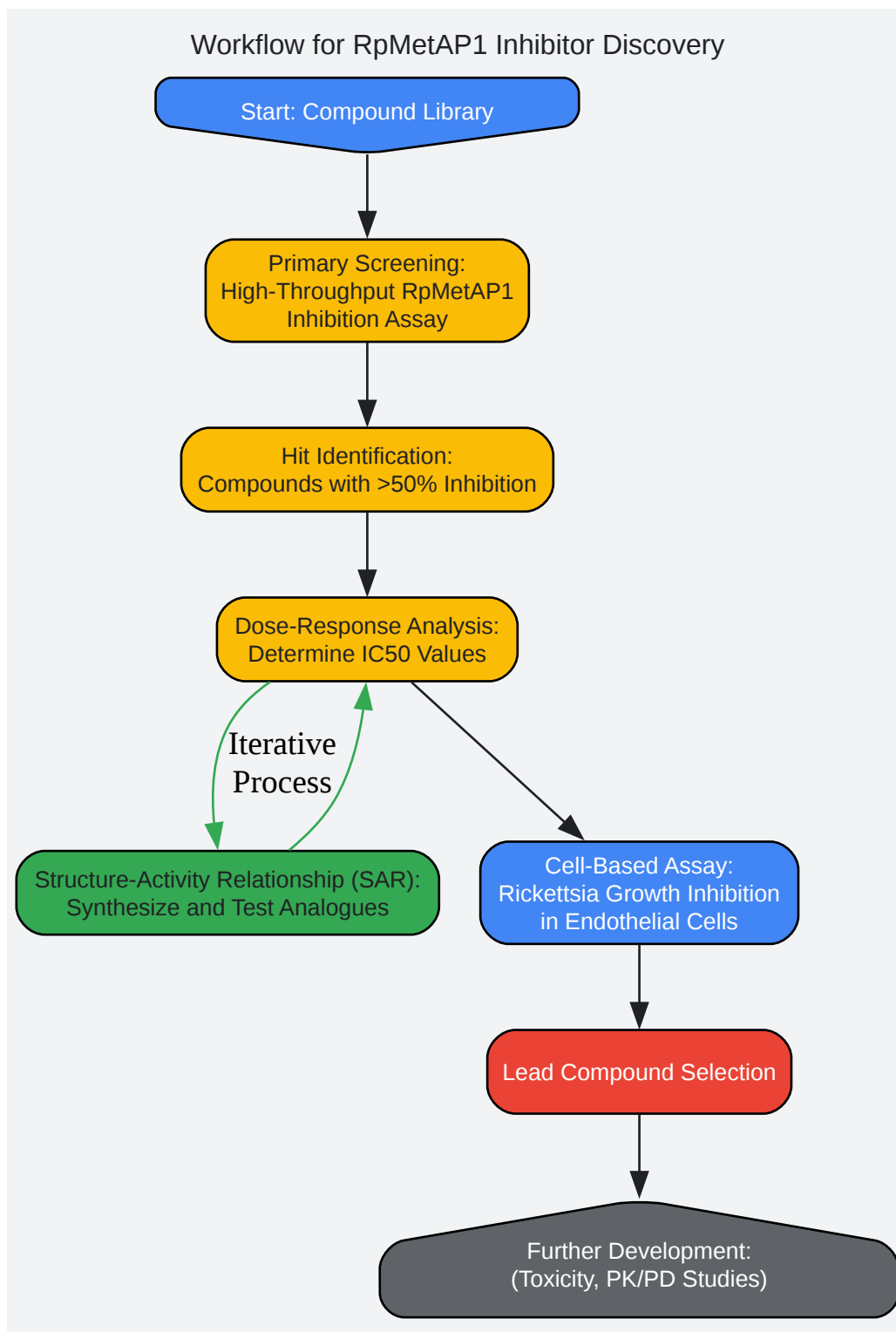
Mechanism of Action

Antibacterial agent 117 exerts its antimicrobial effect by targeting and inhibiting methionine aminopeptidase 1 (MetAP1). MetAPs are essential metalloenzymes that catalyze the removal of the N-terminal methionine from newly synthesized proteins. This process is a critical step in protein maturation and is vital for the proper functioning and survival of the bacterium. By inhibiting RpMetAP1, **Antibacterial agent 117** disrupts protein processing, leading to the inhibition of rickettsial growth.^[1]

Signaling Pathway: MetAP1 Action and Inhibition

The following diagram illustrates the role of RpMetAP1 in protein maturation and its inhibition by agents like **Antibacterial agent 117**.





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References

- 1. dspace.zsmu.edu.ua [dspace.zsmu.edu.ua]
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